Comprehensive Spectroscopic Characterization: 5-Bromo-2-ethyl-1,3-thiazole Hydrochloride

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Compound of Interest

Compound Name:	*5-Bromo-2-ethyl-1,3-thiazole hydrochloride*
CAS No.:	*1609406-77-0*
Cat. No.:	*B1450272*

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Compound Profile & Significance

- IUPAC Name: **5-Bromo-2-ethyl-1,3-thiazole hydrochloride**
- CAS Number: 1609406-77-0[1]
- Molecular Formula: C

  H

  BrNS[1] · HCl
- Molecular Weight: 228.54 g/mol (Salt); 192.08 g/mol (Free Base)
- Structural Utility: The 5-bromo position serves as a versatile handle for palladium-catalyzed cross-coupling (Suzuki-Miyaura, Buchwald-Hartwig), while the 2-ethyl group provides lipophilic bulk often required for binding pocket occupancy in kinase inhibitors.

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Mass Spectrometry (MS): The Isotopic Fingerprint

For halogenated heterocycles, Mass Spectrometry provides the most immediate confirmation of identity through isotopic pattern analysis.

Ionization & Detection[3]

- Method: Electrospray Ionization (ESI) in Positive Mode (+ve).
- Observation: In ESI, the hydrochloride salt dissociates. You will detect the protonated free base

  .

Isotopic Pattern (The "Twin Towers")

Bromine naturally exists as two stable isotopes:

Br (50.7%) and

Br (49.3%). This creates a distinct 1:1 doublet for the molecular ion.

Ion Species	m/z (Theoretical)	Relative Abundance	Interpretation
	191.95	100%	Base peak (Monoisotopic)
	193.95	~98%	M+2 peak (Diagnostic for Br)
	113.0	Variable	Loss of Bromine (Debromination)

Fragmentation Pathway (DOT Visualization)

The following diagram illustrates the primary fragmentation logic expected in MS/MS experiments.

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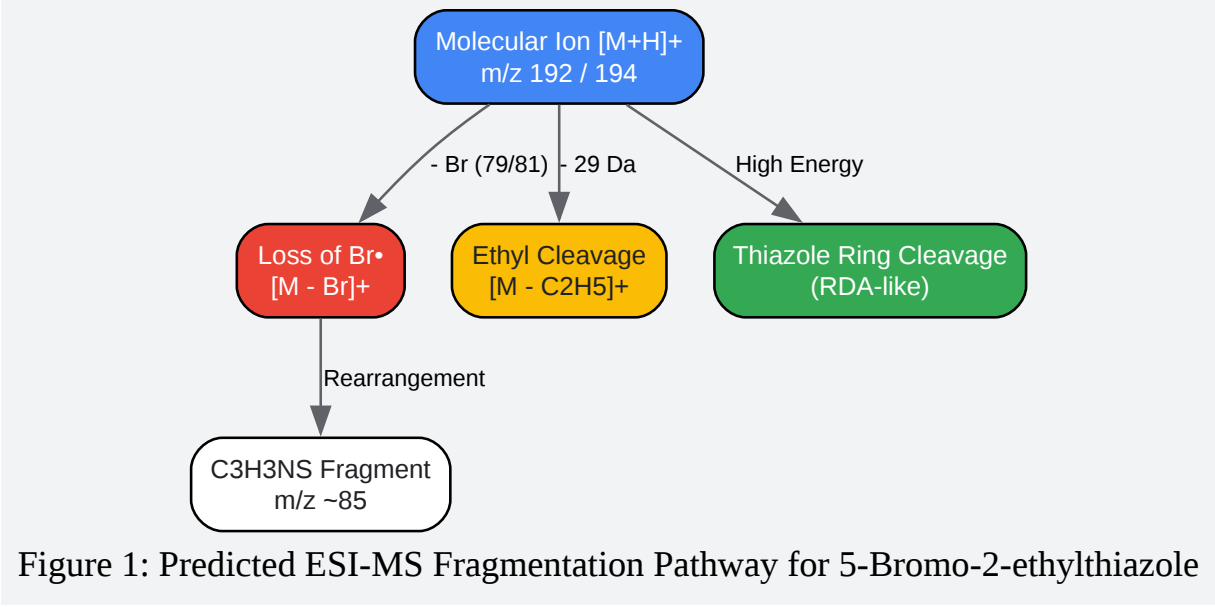

Figure 1: Predicted ESI-MS Fragmentation Pathway for 5-Bromo-2-ethylthiazole

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Vibrational Spectroscopy (FT-IR)

Infrared spectroscopy is critical for confirming the salt form (hydrochloride) versus the free base.

Key Diagnostic Bands

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Functional Group	Wavenumber (cm)	Intensity	Assignment Notes
N-H Stretch (NH)	2600 – 3100	Broad, Med	Diagnostic for HCl Salt. Overlaps with C-H stretches. Indicates protonation at the thiazole nitrogen.
C-H Stretch (Ar)	3050 – 3100	Weak	Thiazole ring C4-H stretch.
C-H Stretch (Alk)	2850 – 2980	Medium	Ethyl group (-CH CH) stretches.
C=N / C=C Stretch	1450 – 1550	Strong	Thiazole ring skeletal vibrations.
C-Br Stretch	600 – 700	Medium	Characteristic carbon-bromine bond vibration.

Technical Insight: If the broad band at 2600–3100 cm

is absent and the spectrum is sharp >3000 cm

, the sample has likely free-based (degraded) or was not fully protonated.

Nuclear Magnetic Resonance (NMR) Architecture

NMR is the definitive tool for structural connectivity. For the hydrochloride salt, DMSO-d

is the preferred solvent due to the polarity of the ionic species.

H NMR Data (400 MHz, DMSO-d)

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Position	Shift (, ppm)	Multiplicity	Integral	Coupling (, Hz)	Assignment Logic
NH	~10.5 – 12.0	Broad Singlet	1H	-	Exchangeable proton on Nitrogen. Chemical shift varies with concentration /water content.
H-4	7.95 – 8.10	Singlet	1H	-	The only aromatic proton. Deshielded by the adjacent N and Br.
CH	3.05 – 3.15	Quartet	2H	7.6	Methylene of the ethyl group. Deshielded by the aromatic ring.
CH	1.30 – 1.40	Triplet	3H	7.6	Methyl terminal. Classic triplet splitting from adjacent CH .

Expert Note on Solvent Effects:

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- In CDCl

  (if soluble), the H-4 proton typically appears upfield (~7.6 ppm) compared to the salt in DMSO.

- The N-H

  proton is often invisible in CD

  OD due to rapid deuterium exchange.

C NMR Data (100 MHz, DMSO-d)

Carbon	Shift (, ppm)	Type	Assignment Logic
C-2	~175.0	Quaternary	Most deshielded due to N=C-S connectivity and protonation effect.
C-4	~143.5	CH	Aromatic CH adjacent to Nitrogen.
C-5	~108.0	Quaternary	Shielded relative to C-4 due to the "Heavy Atom Effect" of Bromine.
CH	28.5	CH	Benzylic-like position.
CH	14.2	CH	Typical aliphatic methyl.

Experimental Protocols

NMR Sample Preparation (Salt Form)

The hydrochloride salt is hygroscopic and potentially acidic.

- Mass: Weigh 5–10 mg of the solid into a clean vial.

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- Solvent: Add 0.6 mL of DMSO-d

  (99.9% D). Avoid CDCl

  unless the salt is neutralized, as solubility will be poor.

- Mixing: Vortex until fully dissolved. If the solution is cloudy, filter through a cotton plug directly into the NMR tube.

- Acquisition: Run standard proton parameters (NS=16, D1=1.0s).

Conversion to Free Base for Comparison

To validate the salt formation, you can perform an in-situ free-basing:

- Dissolve the salt in CDCl

  (suspension) or DMSO-d

  .

- Add 1 drop of D

  O containing Na

  CO

  or shake with aqueous bicarbonate.

- Extract the organic layer.[2]

- Result: The broad NH

  peak will disappear, and the H-4 aromatic peak will shift upfield by ~0.3–0.5 ppm.

Structural Elucidation Workflow (DOT Visualization)

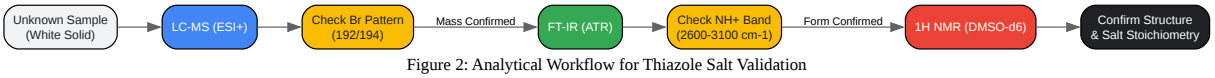

Figure 2: Analytical Workflow for Thiazole Salt Validation

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